

The Solubility Profile of 2-Propylpentanoate: A Technical Guide

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Compound of Interest

Compound Name: 2-propylpentanoate

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This technical guide provides a comprehensive overview of the solubility of **2-propylpentanoate**, the conjugate base of valproic acid, a compound of significant interest in the pharmaceutical industry. Understanding the solubility of this molecule in various solvents is critical for its formulation, delivery, and overall therapeutic efficacy. This document compiles quantitative solubility data, details common experimental protocols for solubility determination, and presents a visual workflow of the experimental process.

Quantitative Solubility Data

The solubility of 2-propylpentanoic acid and its corresponding sodium salt, sodium **2-propylpentanoate**, varies significantly across different solvents. The following tables summarize the available quantitative data for both forms of the compound.

Table 1: Solubility of 2-Propylpentanoic Acid (Valproic Acid)

Solvent	Solubility	Temperature (°C)
Water	1.3 mg/mL	Not Specified
0.1 N Hydrochloric Acid	1.25 mg/mL	Not Specified

Table 2: Solubility of Sodium **2-Propylpentanoate**

Solvent	Solubility	Temperature (°C)
Water	~660 mg/mL	Not Specified
Water	50 mg/mL	25
Ethanol	~200 mg/mL	Not Specified
Ethanol	~30 mg/mL	Not Specified
Dimethyl Sulfoxide (DMSO)	~5 mg/mL	Not Specified
Dimethylformamide (DMF)	~5 mg/mL	Not Specified
Phosphate-Buffered Saline (PBS, pH 7.2)	~10 mg/mL	Not Specified

Qualitative Solubility Insights

In addition to the quantitative data, a broader qualitative understanding of the solubility of **2-propylpentanoate** and its acidic form is beneficial.

2-Propylpentanoic Acid (Valproic Acid):

- It is described as being slightly soluble in water.[1][2][3] The solubility in water is known to increase with a rise in temperature.[1]
- It demonstrates high solubility in a range of organic solvents, including ethanol, ether, chloroform, acetone, benzene, n-heptane, and methanol.[1][3]
- It is freely soluble in 0.1 N sodium hydroxide and slightly soluble in 0.1 N hydrochloric acid. [3][4]

Sodium **2-Propylpentanoate**:

- This salt form is very soluble in water and easily dissolves in methanol.[5][6]
- It is soluble in ethanol.[5]

- Conversely, it is practically insoluble in chloroform and diethyl ether, and almost insoluble in acetone.[5][6]

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. The "shake-flask" method is widely regarded as the gold standard for determining thermodynamic equilibrium solubility.[7] Below is a detailed methodology for this key experiment.

Shake-Flask Method for Equilibrium Solubility Determination

1. Objective: To determine the equilibrium solubility of a compound in a specific solvent at a controlled temperature.

2. Materials:

- **2-Propylpentanoate** (acid or sodium salt form)
- Solvent of interest (e.g., water, ethanol, PBS)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Calibrated pH meter (for aqueous solutions)
- Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC)

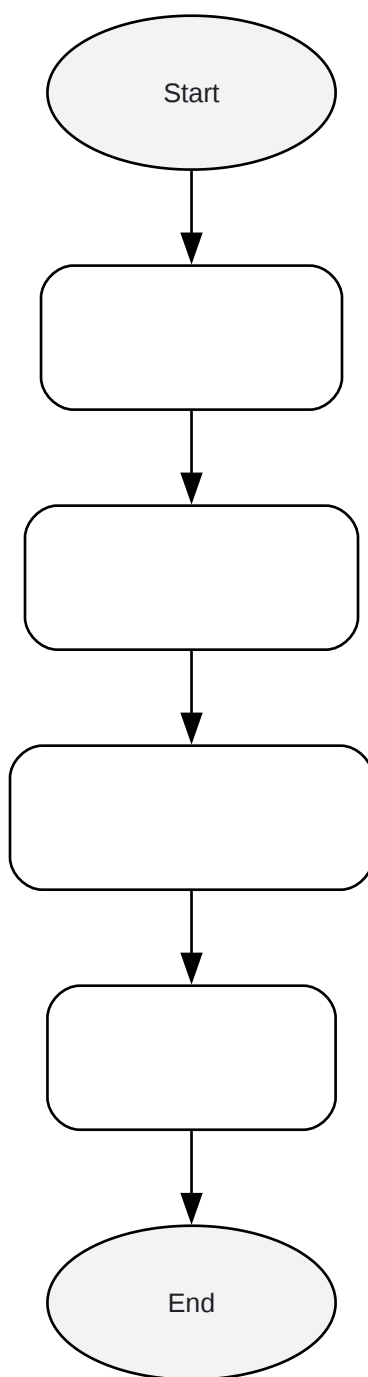
3. Procedure:

- Preparation: An excess amount of the **2-propylpentanoate** is added to a vial containing a known volume of the solvent. Adding an excess of the solid is crucial to ensure that a saturated solution is achieved.[1]
- Equilibration: The vials are sealed and placed in a shaker or incubator set to a constant temperature. The mixture is then agitated for a sufficient period to allow the system to reach equilibrium. This can take anywhere from 24 to 72 hours.
- Phase Separation: After equilibration, the suspension is allowed to stand to permit the undissolved solid to sediment.[1] To separate the saturated solution from the excess solid, the supernatant is carefully removed and either centrifuged or filtered.

- Quantification: The concentration of **2-propylpentanoate** in the clear, saturated solution is then determined using a suitable analytical method. For compounds with a chromophore, UV-Vis spectrophotometry can be used by creating a calibration curve.^[8] High-Performance Liquid Chromatography (HPLC) is another common and accurate method for quantification.
- pH Measurement: For aqueous solvents, the pH of the saturated solution should be measured and reported, as it can significantly influence the solubility of ionizable compounds like 2-propylpentanoic acid.^[1]

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask solubility determination method.



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Caption: Workflow for the Shake-Flask Solubility Determination Method.

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